

1-(5-Chloro-2-methylphenyl)ethanone molecular structure and weight

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Compound of Interest

Compound Name: 1-(5-Chloro-2-methylphenyl)ethanone

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Technical Guide: 1-(5-Chloro-2-methylphenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular structure and properties of **1-(5-Chloro-2-methylphenyl)ethanone**, a key intermediate in various synthetic pathways.

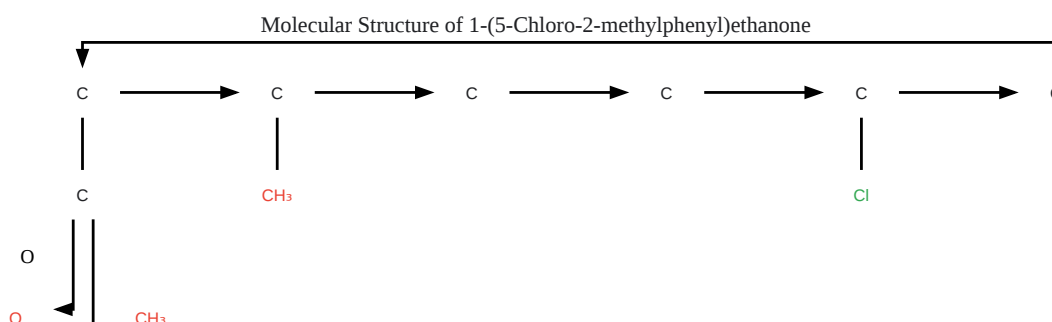
Molecular and Physical Data

The fundamental quantitative data for **1-(5-Chloro-2-methylphenyl)ethanone** is summarized in the table below, providing a quick reference for researchers.

Property	Value
Molecular Formula	C ₉ H ₉ ClO[1][2]
Molecular Weight	168.62 g/mol [1][2]
CAS Number	58966-35-1[1][2]
SMILES	<chem>CC(C1=CC(Cl)=CC=C1C)=O</chem> [3]
InChI Key	UEBGGERYVCEAEL-UHFFFAOYSA-N[1]

Molecular Structure

The structural representation of **1-(5-Chloro-2-methylphenyl)ethanone** is crucial for understanding its reactivity and interactions in chemical synthesis. The following diagram illustrates the arrangement of atoms and bonds within the molecule.



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Caption: 2D structure of **1-(5-Chloro-2-methylphenyl)ethanone**.

Experimental Protocols

While this document does not contain specific experimental results, the synthesis of **1-(5-Chloro-2-methylphenyl)ethanone** is typically achieved via a Friedel-Crafts acylation reaction.

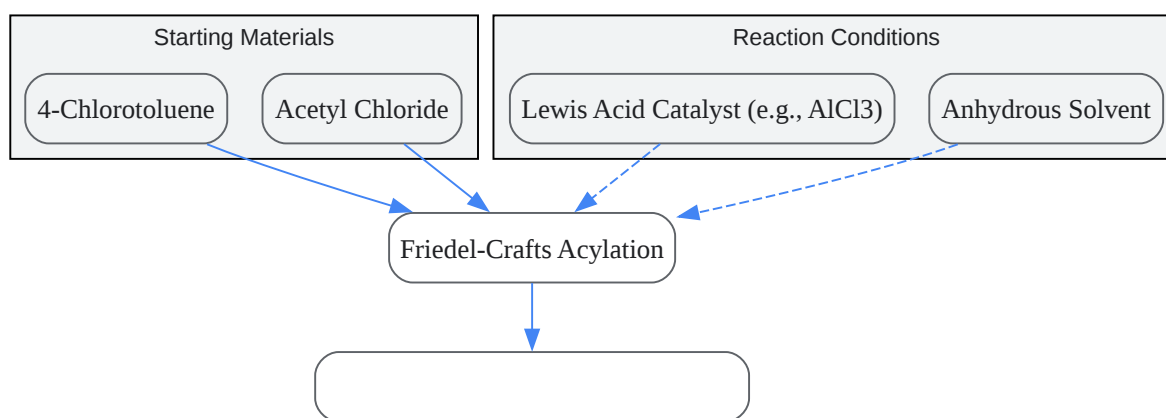
General Protocol for Friedel-Crafts Acylation:

- Reactants: 4-Chlorotoluene and an acylating agent such as acetyl chloride or acetic anhydride.

- Catalyst: A Lewis acid, commonly aluminum trichloride (AlCl_3).
- Solvent: An anhydrous, non-polar solvent like dichloromethane or carbon disulfide.
- Procedure: a. The Lewis acid catalyst is added to a cooled solution of 4-chlorotoluene in the chosen solvent. b. The acylating agent is then added dropwise to the mixture while maintaining a low temperature to control the reaction rate. c. After the addition is complete, the reaction mixture is stirred at room temperature for a specified period to ensure completion. d. The reaction is quenched by carefully pouring the mixture over ice and an acid (e.g., HCl) to decompose the aluminum chloride complex. e. The organic layer is separated, washed with a neutralizing agent (e.g., sodium bicarbonate solution) and brine, and then dried over an anhydrous salt (e.g., magnesium sulfate). f. The solvent is removed under reduced pressure, and the resulting crude product is purified, typically by recrystallization or column chromatography, to yield pure **1-(5-Chloro-2-methylphenyl)ethanone**.

Logical Relationships in Synthesis

The synthesis of this compound is a foundational step for creating more complex molecules, particularly in the pharmaceutical and agrochemical industries.[1]



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Caption: Workflow for the synthesis of **1-(5-Chloro-2-methylphenyl)ethanone**.

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References

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- 2. 1-(5-chloro-2-Methylphenyl)ethan-1-one | 58966-35-1 [m.chemicalbook.com]
- 3. 58966-35-1|1-(5-Chloro-2-methylphenyl)ethanone|BLD Pharm [bldpharm.com]
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